

# Squarylium dye III zwitterionic structure properties

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## Compound Focus: Squarylium dye III

CAS No.: 43134-09-4

Cat. No.: S3713185

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## Zwitterions: Core Concepts and Properties

A zwitterion is a molecule that contains both positively and negatively charged functional groups, resulting in an overall neutral charge [1]. This structure is key to their function in biological and materials science.

The table below summarizes the main types and characteristics of zwitterionic materials mentioned in the search results, which are relevant for understanding the potential behavior of **Squarylium Dye III**:

Zwitterion Type	Key Characteristics	Relevant Applications
Phosphorylcholine	Biomimetic (imitates cell membranes) [1]	Anti-fouling coatings [1]
Sulfobetaine	Strong hydration via electrostatic interactions [1]	Stabilizing nanoparticles [1]
Carboxybetaine	Superhydrophilic; resistant to protein adsorption [1]	Drug delivery systems, biosensors [1]

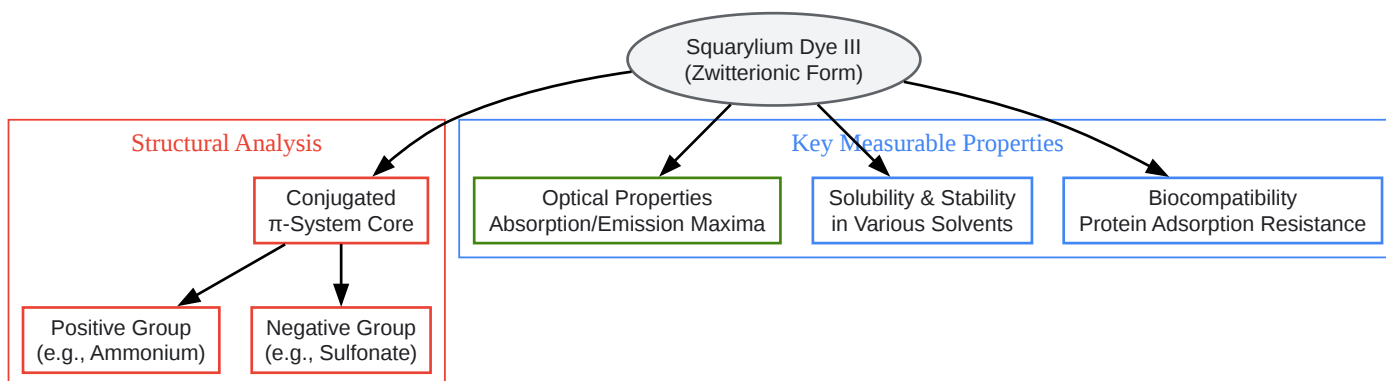
**General Properties and Advantages:** Zwitterions provide a physical and energetic barrier against protein adsorption due to their strong hydration via electrostatic interactions with water molecules [1]. This makes them highly useful for creating stealth nanoparticles with improved stability in complex biological

environments like blood plasma [1]. Their superhydrophilic nature can also circumvent limitations of other polymers like PEG, which is amphiphilic [1].

## Experimental Data and Diagram Guidance

The search results lack the specific quantitative data on **Squarylium Dye III** needed to populate the requested tables on metrics like absorption/emission maxima or fluorescence quantum yield.

However, based on general zwitterion properties, the following Graphviz diagram illustrates the core structure and key properties that could be experimentally characterized for a zwitterionic dye like **Squarylium Dye III**. You can use this as a template and populate it with specific data once found.



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Diagram illustrating the core zwitterionic structure and key properties to investigate for **Squarylium Dye III**.

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## References

1. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

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**Address:** Ontario, CA 91761, United States

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